

Application Notes and Protocols: Preparing Rat CGRP-(8-37) Solution for Injection

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Compound of Interest

Compound Name: Rat CGRP-(8-37)

Cat. No.: B612541

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Rat Calcitonin Gene-Related Peptide-(8-37) (CGRP-(8-37)) is a truncated form of the CGRP neuropeptide and functions as a highly selective and competitive antagonist of the CGRP receptor.^{[1][2]} It is a valuable tool in neuroscience and pharmacology research to investigate the physiological and pathological roles of CGRP, particularly in pain, migraine, and cardiovascular regulation.^{[1][3]} CGRP-(8-37) exerts its antagonistic effect by binding to the CGRP receptor complex, which is a heterodimer of the Calcitonin Receptor-Like Receptor (CLR) and Receptor Activity Modifying Protein 1 (RAMP1), without initiating downstream signaling.^{[3][4]} This blockade prevents the binding of endogenous CGRP and the subsequent activation of the G α s-cAMP-PKA signaling pathway.^[4]

These application notes provide detailed protocols for the preparation of **Rat CGRP-(8-37)** solutions for in vivo and in vitro experimental use.

Data Presentation

Table 1: Physical and Chemical Properties of **Rat CGRP-(8-37)**

Property	Value
Molecular Weight	~3127.5 g/mol
Amino Acid Sequence	Val-Thr-His-Arg-Leu-Ala-Gly-Leu-Leu-Ser-Arg-Ser-Gly-Gly-Val-Val-Lys-Asp-Asn-Phe-Val-Pro-Thr-Asn-Val-Gly-Ser-Glu-Ala-Phe-NH ₂
Appearance	White to off-white solid powder
Purity	Typically ≥95% as determined by HPLC

Table 2: Solubility of **Rat CGRP-(8-37)**

Solvent	Concentration	Notes
Water	Up to 25-50 mg/mL	Ultrasonic assistance may be required. [1] [5]
DMSO	Up to 100 mg/mL	Use fresh, anhydrous DMSO. [1]
Ethanol	Insoluble	Not a recommended solvent. [1]
1x PBS (pH 7.4)	Commonly used for in vivo studies	Prepare fresh from powder. [6]
0.9% Saline	Commonly used for in vivo studies	Use sterile, pyrogen-free saline. [6] [7] [8]

Table 3: Storage and Stability

Form	Storage Temperature	Shelf Life	Notes
Lyophilized Powder	-20°C	~1 year	Store desiccated and protected from light.[5]
-80°C	~2 years	Recommended for long-term storage.[5]	
Stock Solution	-20°C	~1 month	Aliquot to avoid repeated freeze-thaw cycles.[5]
-80°C	~6 months	Recommended for long-term storage of solutions.[5]	

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

This protocol describes the preparation of a 1 mM stock solution of **Rat CGRP-(8-37)** in sterile water.

Materials:

- **Rat CGRP-(8-37)** lyophilized powder
- Sterile, nuclease-free water
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **Rat CGRP-(8-37)** to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Calculation: Calculate the required volume of solvent. For a 1 mg vial of **Rat CGRP-(8-37)** (MW ~3127.5 g/mol), the volume of water needed to make a 1 mM solution is approximately 0.320 mL.^[5]
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
- Reconstitution: Carefully add the calculated volume of sterile water to the vial.
- Dissolution: Gently vortex the vial to dissolve the peptide. If the peptide does not fully dissolve, sonicate the solution in an ultrasonic water bath for short intervals (1-2 minutes) until the solution is clear.^[5]
- Aliquoting: Aliquot the stock solution into sterile, low-protein-binding microcentrifuge tubes in volumes appropriate for single-use experiments to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for up to 6 months.^[5]

Protocol 2: Preparation of a Working Solution for In Vivo Injection

This protocol describes the dilution of the stock solution to a final concentration for in vivo administration using sterile 0.9% saline.

Materials:

- 1 mM **Rat CGRP-(8-37)** stock solution (from Protocol 1)
- Sterile, pyrogen-free 0.9% saline solution
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

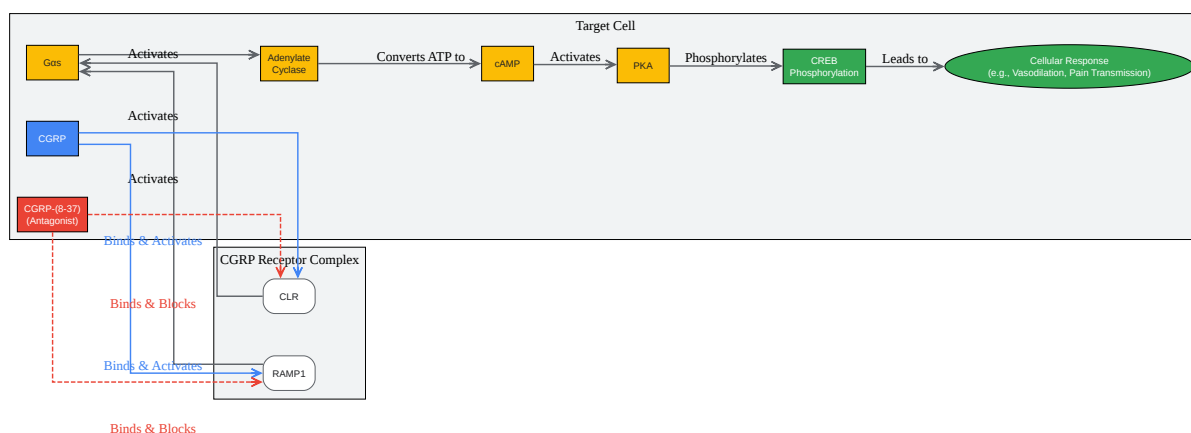
- Thawing: Thaw a single aliquot of the 1 mM stock solution on ice.
- Calculation: Determine the final concentration and volume required for your experiment. For example, to prepare 100 μ L of a 100 μ M working solution:
 - $V1 \text{ (Stock)} * C1 \text{ (Stock)} = V2 \text{ (Final)} * C2 \text{ (Final)}$
 - $V1 * 1000 \mu\text{M} = 100 \mu\text{L} * 100 \mu\text{M}$
 - $V1 = 10 \mu\text{L}$ of the 1 mM stock solution.
 - The volume of diluent (0.9% saline) will be $100 \mu\text{L} - 10 \mu\text{L} = 90 \mu\text{L}$.
- Dilution: In a sterile microcentrifuge tube, add 90 μ L of sterile 0.9% saline. Pipette 10 μ L of the thawed stock solution into the saline and mix gently by pipetting up and down.
- Final Preparation: Keep the final working solution on ice until immediately before injection.^[6] For intrathecal or intracerebroventricular injections, the final dilution should be performed in sterile artificial cerebrospinal fluid (aCSF).^[5]

Table 4: Examples of Reported Dosages and Administration Routes for **Rat CGRP-(8-37)**

Administration Route	Dose	Vehicle	Species	Experimental Model/Application
Intrathecal	1 µg	1x PBS, Saline	Mouse	Pain models (e.g., hyperalgesic priming, neuropathic pain).[6]
Intrathecal	5-10 nmol	aCSF	Rat	Nociceptive withdrawal response.[5][9]
Intravenous	3.2×10^4 - 6.4×10^4 pmol/L	Saline	Rat	Blood pressure regulation in DOCA-salt hypertension.[8]
Subcutaneous	960 nmol/kg	Not specified	Mouse	Capsaicin-induced dermal vasodilation.[10]
Intracisternal	15-30 µg	Saline	Rat	Inhibition of gastric emptying.[11]
Intra-ACC	0.1-1 nmol	Saline	Rat	Nociceptive modulation in the anterior cingulate cortex.[7]

Visualizations

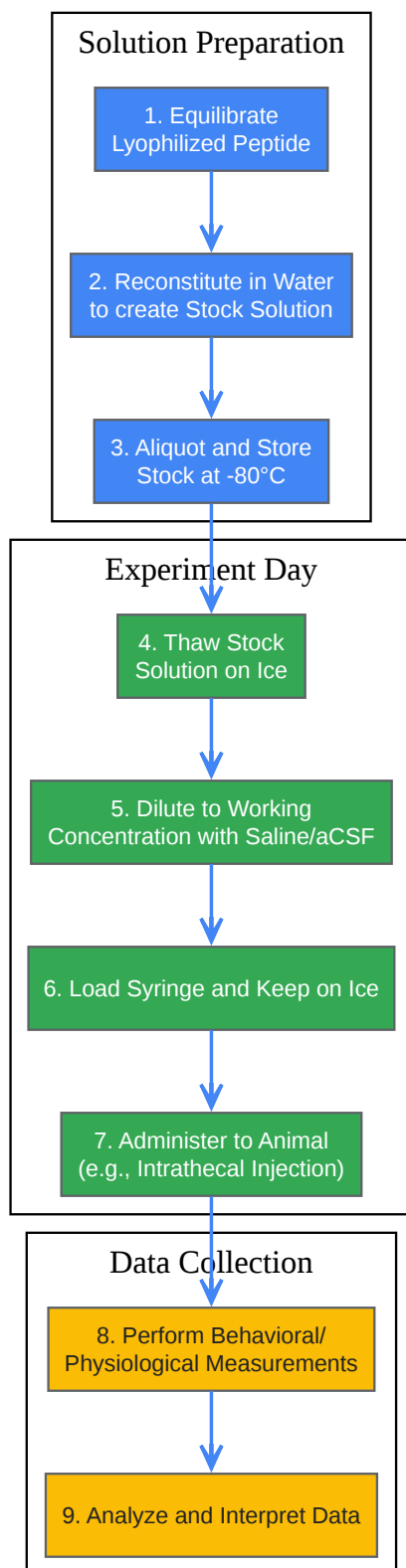
CGRP Signaling Pathway and Antagonism by CGRP-(8-37)



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Caption: CGRP signaling pathway and its antagonism by CGRP-(8-37).

Experimental Workflow for In Vivo Administration



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Caption: Workflow for preparing and administering **Rat CGRP-(8-37)**.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing Rat CGRP-(8-37) Solution for Injection]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612541#preparing-rat-cgrp-8-37-solution-for-injection]

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